

In-depth Technical Guide: Thermal Stability of Dicerium Trioxide (Ce₂O₃)

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Compound of Interest

Compound Name: Dicerium trioxide

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Introduction

Dicerium trioxide (Ce₂O₃), also known as cerium(III) oxide or cerous oxide, is a rare earth oxide of significant interest in catalysis, ceramics, and various advanced materials applications. Its thermal stability is a critical parameter that dictates its behavior and suitability in high-temperature processes. This technical guide provides a comprehensive overview of the thermal properties of **dicerium trioxide**, including its melting and boiling points, and its behavior under different atmospheric conditions. The document summarizes key quantitative data, details experimental methodologies for thermal analysis, and presents visual representations of the underlying processes.

Thermal Properties of Dicerium Trioxide

Dicerium trioxide is generally produced by the reduction of cerium(IV) oxide (CeO₂) at high temperatures. For instance, this can be achieved by heating CeO₂ in a hydrogen atmosphere at approximately 1400°C.[1] While stable under specific reducing conditions, Ce₂O₃ exhibits a propensity to oxidize back to the more common CeO₂ at elevated temperatures in the presence of an oxidant.

Quantitative Thermal Data

The thermal properties of **dicerium trioxide** are summarized in the table below. It is important to note that there is some variability in the reported melting points in the literature, which may be attributed to different experimental conditions and sample purities.

Property	Value	Conditions/Notes
Melting Point	1692 °C to 2600 °C	The range reflects discrepancies in reported values across different sources. A commonly cited value is 2210 °C.
Boiling Point	3730 °C	
Oxidation to CeO ₂	Begins at elevated temperatures	The exact onset temperature can vary depending on the atmosphere (e.g., air, inert gas with oxygen impurities) and particle size. Studies on the decomposition of cerium(III) precursors show the final oxide product to be CeO ₂ . [2] [3] [4]

Thermal Analysis Methodologies

The thermal stability of **dicerium trioxide** is primarily investigated using techniques such as Thermogravimetric Analysis (TGA) and Differential Scanning Calorimetry (DSC).

Experimental Protocol: Thermogravimetric Analysis (TGA)

TGA measures the change in mass of a sample as a function of temperature in a controlled atmosphere. This is particularly useful for studying the oxidation of Ce₂O₃ to CeO₂, which is accompanied by a weight gain.

Objective: To determine the temperature at which **dicerium trioxide** begins to oxidize and to quantify the associated mass change.

Instrumentation: A thermogravimetric analyzer capable of reaching high temperatures (e.g., up to 1500°C) with precise temperature and mass control.

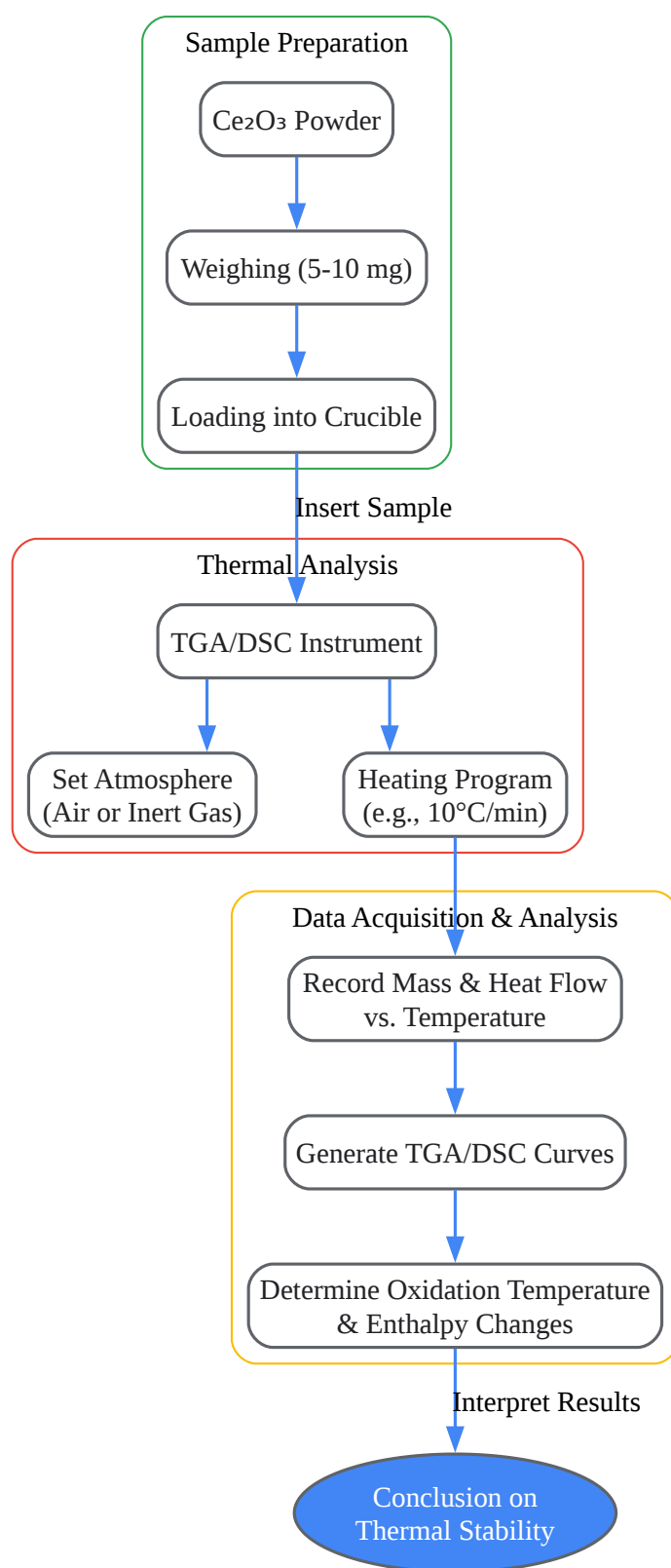
Procedure:

- **Sample Preparation:** A small, accurately weighed sample of pure **dicerium trioxide** powder (typically 5-10 mg) is placed in an inert crucible (e.g., alumina or platinum).
- **Atmosphere:** The furnace is purged with the desired gas (e.g., dry air for oxidation studies, or a high-purity inert gas like argon or nitrogen for stability studies) at a controlled flow rate (e.g., 20-100 mL/min).
- **Heating Program:** The sample is heated at a constant rate (e.g., 10°C/min) from room temperature to the desired final temperature (e.g., 1200°C).
- **Data Acquisition:** The instrument records the sample mass and temperature continuously throughout the experiment.
- **Analysis:** The resulting TGA curve (mass vs. temperature) is analyzed to identify the onset temperature of any mass change, the temperature of the maximum rate of change (from the derivative of the TGA curve, DTG), and the total mass gain. The theoretical mass gain for the complete oxidation of Ce_2O_3 to CeO_2 can be calculated and compared with the experimental results.

Visualizing Thermal Processes

Experimental Workflow for Thermal Analysis

The following diagram illustrates the typical workflow for evaluating the thermal stability of **dicerium trioxide** using TGA and DSC.

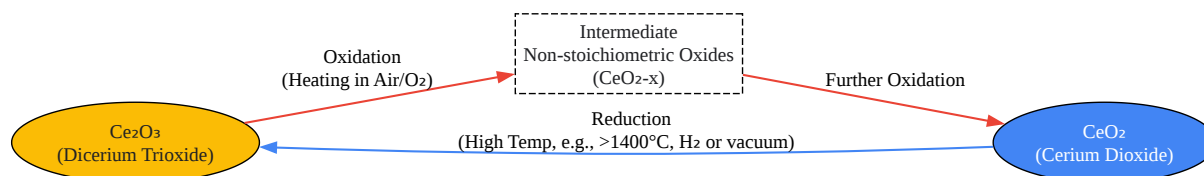


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Experimental workflow for TGA/DSC analysis of Ce_2O_3 .

Phase Transition and Oxidation Pathway

The thermal behavior of **dicerium trioxide** is intrinsically linked to the cerium-oxygen system. While Ce_2O_3 can exist as a stable phase, it will oxidize to CeO_2 under appropriate conditions of temperature and oxygen partial pressure.



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